

2-Chloro-4,6-difluorophenol molecular structure and weight

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Compound of Interest

Compound Name: 2-Chloro-4,6-difluorophenol

Cat. No.: B1371278

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An In-Depth Technical Guide to **2-Chloro-4,6-difluorophenol**: Structure, Properties, and Synthetic Utility

Abstract

This technical guide provides a comprehensive scientific overview of **2-Chloro-4,6-difluorophenol**, a halogenated aromatic compound with significant potential as a building block in pharmaceutical and agrochemical research. Due to the limited availability of direct experimental data for this specific isomer, this document leverages established chemical principles and validated data from structurally related analogs to provide an authoritative resource for researchers, scientists, and drug development professionals. The guide covers the compound's molecular structure, physicochemical properties, a proposed high-yield synthetic protocol, predicted spectroscopic signatures, and essential safety and handling procedures. The insights herein are designed to empower chemists to confidently synthesize and utilize this versatile chemical intermediate in novel research and development endeavors.

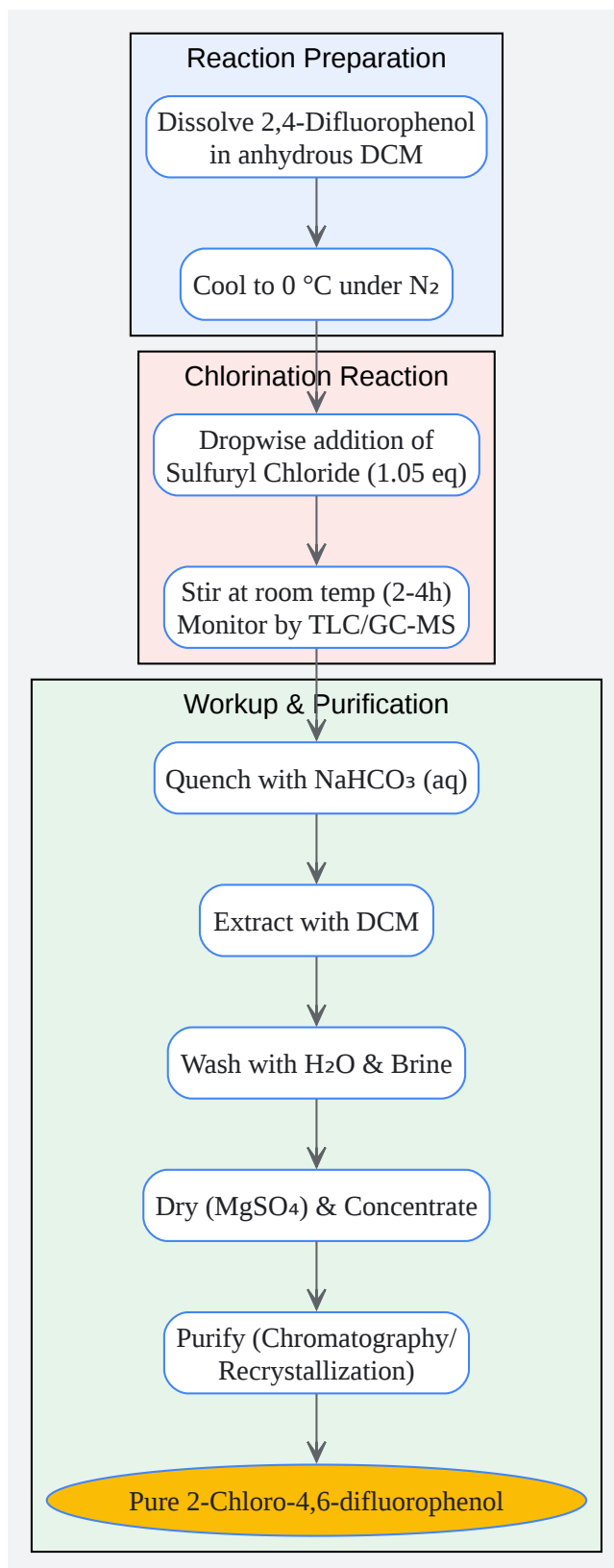
Molecular Identity and Physicochemical Properties

Halogenated phenols are a cornerstone of modern medicinal chemistry, where the precise placement of halogen atoms can modulate a molecule's lipophilicity, metabolic stability, and binding affinity. **2-Chloro-4,6-difluorophenol** represents a unique scaffold, combining the distinct electronic and steric properties of chlorine and fluorine to offer a nuanced tool for molecular design.

Molecular Structure and Weight

The structure of **2-Chloro-4,6-difluorophenol** consists of a benzene ring substituted with a hydroxyl group at position 1, a chlorine atom at position 2, and fluorine atoms at positions 4 and 6.

- IUPAC Name: **2-Chloro-4,6-difluorophenol**
- Molecular Formula: $C_6H_3ClF_2O$ [\[1\]](#)
- Molecular Weight: 164.54 g/mol
- Canonical SMILES: C1=C(C(=C(C=C1F)Cl)O)F
- InChI Key: QKJMAULTWWSBID-UHFFFAOYSA-N



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References

- 1. 2-Chloro-4,6-difluorophenol | C₆H₃ClF₂O | CID 22599674 - PubChem [pubchem.ncbi.nlm.nih.gov]
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